Roburin A: Application Notes and Protocols for Therapeutic Agent Development

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Compound of Interest

Compound Name:	*Roburin A*
CAS No.:	*132864-75-6*
Cat. No.:	*B590706*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Roburin A, a prominent ellagitannin found exclusively in oak wood (Quercus robur), has garnered significant scientific interest for its potential therapeutic applications. As a key component of the proprietary French oak wood extract Robuvit®, **Roburin A** and its metabolites are believed to be central to the extract's observed health benefits. These application notes provide a comprehensive overview of the current research, potential mechanisms of action, and detailed protocols for key experiments to guide further investigation into **Roburin A** as a therapeutic agent.

Therapeutic Potential

Clinical and preclinical studies have indicated the potential of **Roburin A**-rich extracts in various therapeutic areas, primarily centered around alleviating fatigue and enhancing cellular energy production.

Primary Therapeutic Indications:

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- Chronic Fatigue Syndrome (CFS): Multiple studies have shown that supplementation with Robuvit® can significantly improve symptoms associated with CFS, including fatigue, mood disturbances, and oxidative stress.[1][2]
- General Fatigue and Convalescence: The extract has been observed to reduce fatigue and improve recovery in various contexts, including post-surgery, medical convalescence, and in healthy individuals experiencing fatigue.[3][4][5]
- Enhanced Physical Performance: Studies in recreational athletes suggest that Robuvit® can improve physical endurance and performance.[4][6][7]

Secondary and Emerging Therapeutic Areas:

- Mild renal and liver insufficiency[3][4][6]
- Mild heart failure[3][4][7]
- Post-traumatic stress disorder[3][4][7]
- Erectile dysfunction and loss of vigor in elderly men[3][4][7]

Mechanism of Action

The therapeutic effects of **Roburin A** are not attributed to the molecule itself but rather to its metabolites produced by the gut microbiota. **Roburin A** is hydrolyzed to ellagic acid, which is then converted into urolithins (Urolithin A, B, and C).[3][4][6] These metabolites are absorbed into the bloodstream and are believed to exert their effects through two primary mechanisms:

- Enhanced Ribosomal Biogenesis: Urolithins have been shown to upregulate the expression of ribosomal genes.[3][4][6] This leads to an increased capacity for protein synthesis, allowing cells to more efficiently produce the proteins necessary for their function and repair.
- Induction of Mitophagy: Urolithin A is a known inducer of mitophagy, the selective removal of old and dysfunctional mitochondria.[3][4][5][6] This process promotes mitochondrial renewal, leading to more efficient energy production (ATP synthesis) and reduced oxidative stress.

Quantitative Data Summary

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The following tables summarize the key quantitative findings from clinical and preclinical studies on **Roburin A**-rich extracts (Robuvit®).

Table 1: Clinical Efficacy in Chronic Fatigue Syndrome

Parameter	Robuvit® Group Change	Control Group Change	Duration	Reference
Overall Mood Score (BMIS)	-6.93 to +4.32	-6.5 to -3.4	6 months	[1]
Oxidative Stress	Significant Decrease	No Significant Change	6 months	[1]

Table 2: Effects on Oxidative Stress in Healthy Volunteers

Parameter	Change with Robuvit® (300 mg/day)	Duration	Reference
Serum Advanced Oxidation Protein Products (AOPP)	Significant Decrease	1 month	[8]
Serum Lipid Peroxides (LP)	Significant Decrease	1 month	[8]
Plasma Antioxidant Capacity	Significant Increase	1 month	[8]
Erythrocyte Superoxide Dismutase (SOD) Activity	Significant Increase	1 month	[8]
Erythrocyte Catalase (CAT) Activity	Significant Increase	1 month	[8]

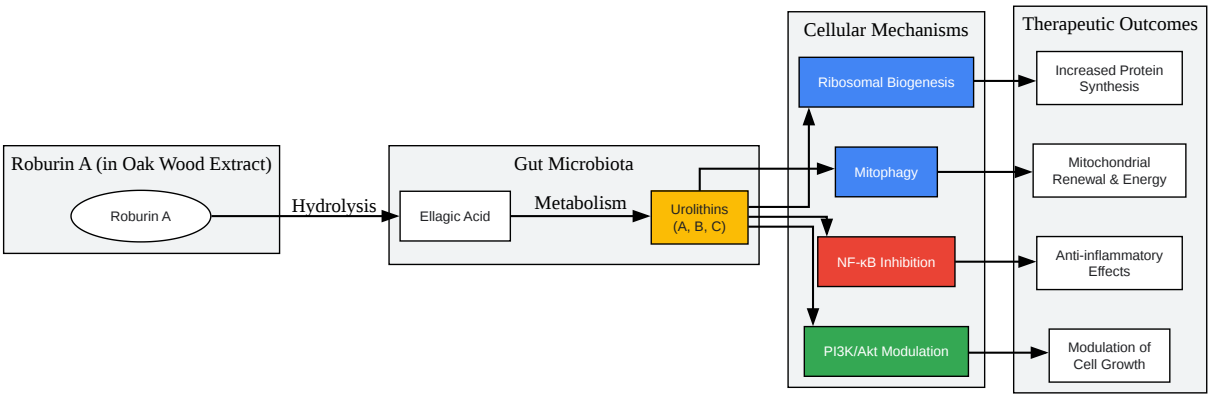
Table 3: Bioavailability and Metabolite Production

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Parameter	Observation	Duration	Reference
Total Plasma Phenols	Two-fold increase (0.63 to 1.26 µg GAE equiv/mL)	5 days	[9]
Plasma Antioxidant Capacity	Increase from 1.8 to 1.9 nmol Trolox equiv/mL	5 days	[9]
Metabolites Detected in Plasma	Urolithin A, B, C glucuronides and Ellagic Acid	5 days	[9]

Signaling Pathways

The metabolites of **Roburin A**, particularly urolithins, modulate several key signaling pathways to exert their therapeutic effects.



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Figure 1: **Roburin A** Metabolism and Cellular Mechanisms.

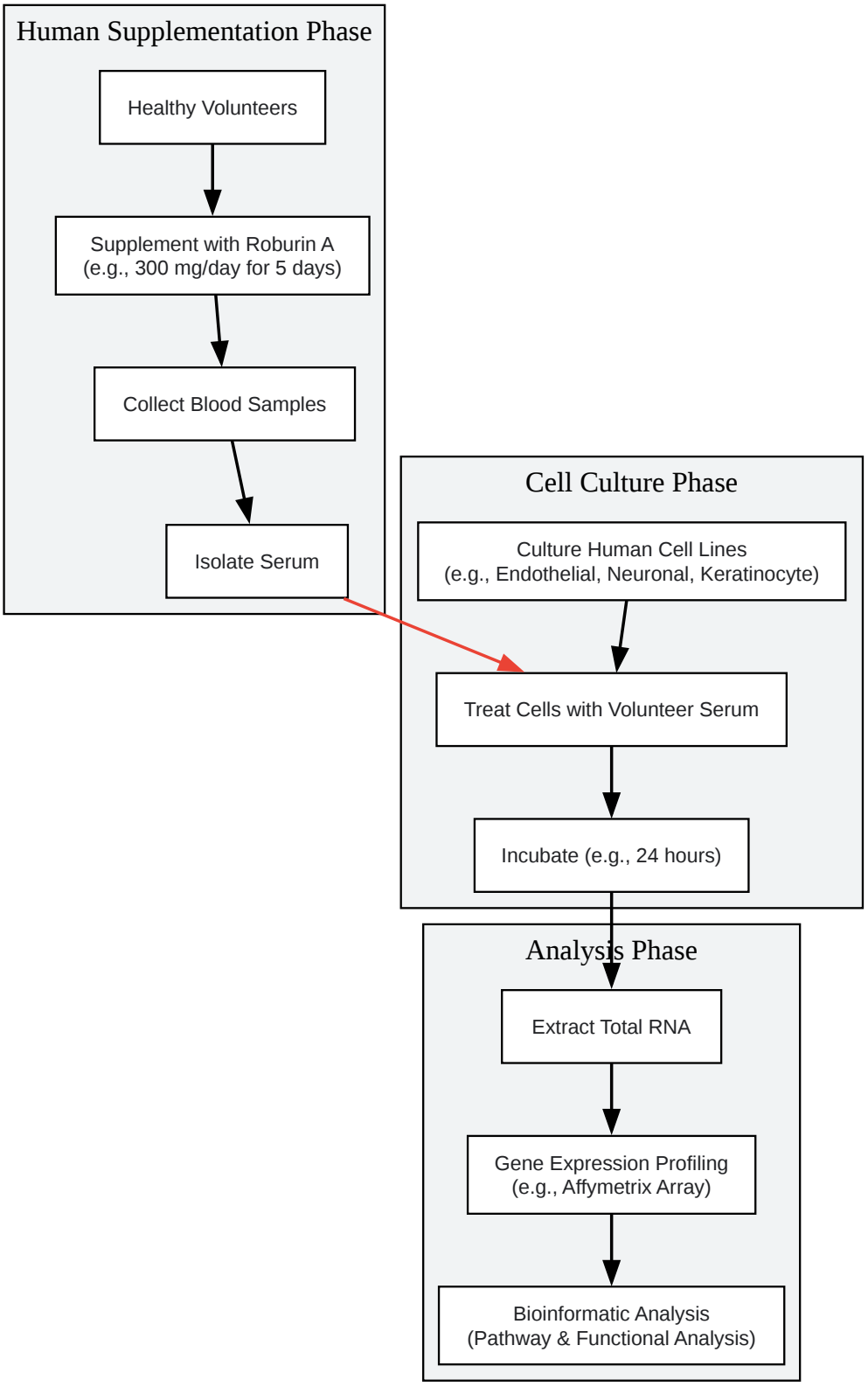
Experimental Protocols

The following are detailed protocols for key experiments to assess the therapeutic potential of **Roburin A** or its derivatives.

Protocol 1: Ex Vivo Gene Expression Analysis

This protocol is based on the methodology described by Natella et al. (2014) to assess the effect of **Roburin A** metabolites on gene expression in human cell lines.[9]

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Figure 2: Ex Vivo Gene Expression Workflow.

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Methodology:

- Human Volunteer Phase:
  1. Recruit healthy volunteers (N=5-10) with defined inclusion/exclusion criteria (e.g., age, BMI, no concurrent medications).
  2. Provide a standardized diet low in other polyphenols for a washout period (e.g., 1 week).
  3. Administer **Roburin A** extract (e.g., 100 mg capsules, 3 times a day) for 5 consecutive days.
  4. Collect blood samples at baseline (Day 0) and post-supplementation (Day 5).
  5. Isolate serum by centrifugation and store at -80°C.
- Cell Culture and Treatment:
  1. Culture human cell lines of interest (e.g., HUVEC for endothelial, SH-SY5Y for neuronal, HaCaT for keratinocyte) in their respective standard media.
  2. Seed cells in 6-well plates and allow them to reach 70-80% confluency.
  3. Prepare treatment media by supplementing the standard cell culture medium with 10% (v/v) of the collected human serum (pre- and post-supplementation).
  4. Replace the culture medium with the serum-supplemented media and incubate for 24 hours.
- Gene Expression Analysis:
  1. After incubation, wash cells with PBS and lyse them using a suitable lysis buffer.
  2. Extract total RNA using a commercial kit (e.g., RNeasy Mini Kit, Qiagen) and assess RNA quality and quantity.
  3. Perform gene expression profiling using a microarray platform (e.g., Affymetrix Human GeneChip) or RNA-sequencing.

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4. Analyze the data to identify differentially expressed genes between cells treated with pre- and post-supplementation serum.

5. Perform pathway and gene ontology analysis to identify the biological processes and signaling pathways affected, with a focus on ribosomal biogenesis, cell cycle, and spliceosome pathways.

Protocol 2: In Vivo Assessment of Anti-Fatigue Effects in a Chronic Fatigue Syndrome Model

This protocol is a conceptual framework based on the clinical study by Belcaro et al. for preclinical validation.[1]

Methodology:

- Animal Model:

  1. Use a validated animal model of CFS. A common model involves inducing a fatigue-like state through forced swimming, chronic stress, or immune challenge (e.g., Brucella abortus extract injection).

  2. House animals (e.g., C57BL/6 mice) under standard conditions with a 12-hour light/dark cycle.

- Treatment Groups:

  1. Vehicle Control: Animals receive the vehicle (e.g., water or saline) daily by oral gavage.

  2. **Roburin A** Group: Animals receive **Roburin A** (specify dose, e.g., 50 mg/kg) daily by oral gavage.

  3. Positive Control (Optional): Include a group treated with a known anti-fatigue agent.

- Experimental Procedure:

  1. Induce the CFS-like state over a period of 1-2 weeks.

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2. Begin daily treatment with **Roburin A** or vehicle and continue for a specified duration (e.g., 4-6 weeks).

3. Perform behavioral tests weekly to assess fatigue-related endpoints:

    - Forced Swim Test or Tail Suspension Test: Measure immobility time as an indicator of behavioral despair and fatigue.

    - Rotarod Test: Assess motor coordination and endurance.

    - Open Field Test: Evaluate locomotor activity and exploration.

- Biochemical and Molecular Analysis:

1. At the end of the treatment period, collect blood and tissue samples (e.g., muscle, brain).

2. Measure markers of oxidative stress in plasma or tissue homogenates (e.g., malondialdehyde, protein carbonyls, antioxidant enzyme activity).

3. In muscle and brain tissue, analyze markers of mitochondrial function and biogenesis (e.g., PGC-1α, NRF-1, TFAM expression) and ribosomal protein expression via Western blot or qPCR.

Conclusion

Roburin A, through its bioactive metabolites, presents a promising therapeutic avenue for conditions characterized by fatigue and impaired cellular energy metabolism. The proposed mechanisms involving the enhancement of ribosomal biogenesis and mitophagy provide a strong rationale for its efficacy. The provided protocols offer a framework for researchers to further investigate and validate the therapeutic potential of this unique natural compound. Future research should focus on elucidating the precise molecular targets of urolithins and conducting larger, placebo-controlled clinical trials to confirm its therapeutic benefits in various patient populations.

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References

- 1. Improved management of primary chronic fatigue syndrome with the supplement French oak wood extract (Robuvit®): a pilot, registry evaluation | American ME and CFS Society [ammes.org]
- 2. researchgate.net [researchgate.net]
- 3. Review of Clinical Effects and Presumed Mechanism of Action of the French Oak Wood Extract Robuvit - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Review of Clinical Effects and Presumed Mechanism of Action of the French Oak Wood Extract Robuvit - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. New Review Article Spotlights Attributes and Mechanisms of Action for French Oak Wood Extract, Robuvit® [robuvit.co.uk]
- 6. robuvit.fr [robuvit.fr]
- 7. researchgate.net [researchgate.net]
- 8. Effect of the French oak wood extract Robuvit on markers of oxidative stress and activity of antioxidant enzymes in healthy volunteers: a pilot study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Absorption, metabolism, and effects at transcriptome level of a standardized French oak wood extract, Robuvit, in healthy volunteers: pilot study - PubMed [pubmed.ncbi.nlm.nih.gov]
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